Technical Guide: Structure-Activity Relationship (SAR) Studies of Pyridinylpyrimidine-thiones

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Compound of Interest

Compound Name:	*4-pyridin-4-ylpyrimidine-2(1H)-thione*
CAS No.:	*874779-72-3*
Cat. No.:	*B1387749*

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Executive Summary & Scaffold Rationale

The pyridinylpyrimidine-thione scaffold represents a critical bioisosteric evolution in medicinal chemistry, primarily targeting Transient Receptor Potential (TRP) channels (specifically TRPV1 and TRPA1) and select kinase pathways (e.g., Eg5, VEGFR).

While the oxo-equivalent (pyrimidinone) is ubiquitous in nucleotide analogs, the introduction of the thione (C=S) moiety fundamentally alters the physicochemical profile. The sulfur atom, possessing a larger van der Waals radius (1.80 Å vs. 1.52 Å for oxygen) and higher lipophilicity (LogP contribution), enhances membrane permeability and modifies hydrogen bond acceptor capabilities.

This guide details the synthetic construction, SAR logic, and biological validation of 4-(pyridin-yl)-3,4-dihydropyrimidine-2(1H)-thiones, focusing on their utility as antagonists for neuropathic pain and inflammatory signaling.

Synthetic Chemistry: The Modified Biginelli Protocol

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To access the pyridinylpyrimidine-thione core, the standard Biginelli reaction must be modified. The use of urea yields the pyrimidinone; replacing urea with thiourea yields the pyrimidinethione.

Reaction Mechanism & Protocol

The most robust route involves a one-pot cyclocondensation of a pyridinecarboxaldehyde, a

-keto ester (e.g., ethyl acetoacetate), and thiourea.

Key Causality: We utilize a Lewis acid catalyst (e.g.,

or simple

) to stabilize the acyliminium intermediate, which is the rate-limiting species in the interception by thiourea.

Protocol 1: Microwave-Assisted Synthesis (High Throughput)

- Reagents: Mix 3-pyridinecarboxaldehyde (1.0 eq), Ethyl acetoacetate (1.0 eq), and Thiourea (1.2 eq).
- Solvent/Catalyst: Add Ethanol (3 mL/mmol) and conc. HCl (2 drops) or TMSCl (0.5 eq).
- Condition: Irradiate at 120°C for 15 minutes (sealed vessel).
- Workup: Cool to RT. The product often precipitates. Filter and wash with ice-cold ethanol/water (1:1).
- Validation: Recrystallize from EtOH. Confirm C=S presence via IR (approx. 1180-1200 cm^{-1}) and absence of C=O amide stretch.

Synthetic Pathway Visualization

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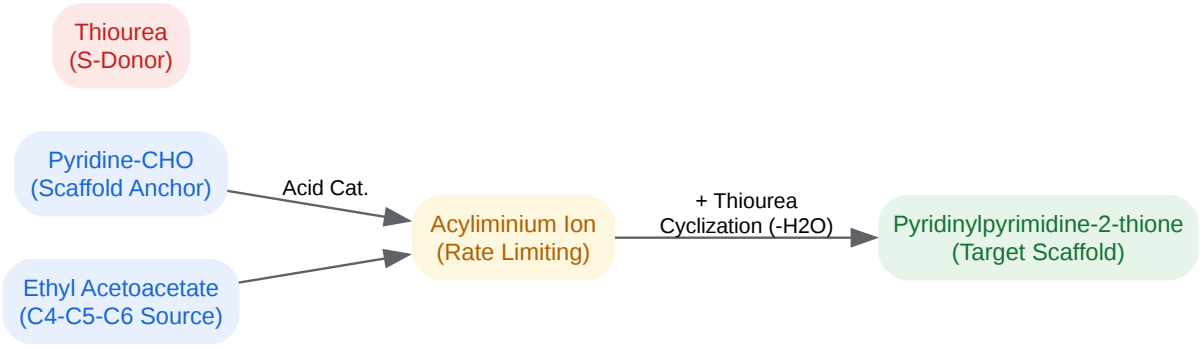

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Figure 1: The modified Biginelli condensation pathway. The formation of the acyliminium ion is critical for the subsequent nucleophilic attack by thiourea.

Structure-Activity Relationship (SAR) Analysis

The SAR of this scaffold is multi-dimensional. We must balance potency (receptor fit) against the metabolic liability of the thione group (desulfurization).

The C2-Thione Moiety (The "Warhead")

- S vs. O: Substitution of C=O with C=S typically increases potency against TRPA1/V1 by 2-5 fold.
- Mechanism: The sulfur atom acts as a weaker H-bond acceptor but a stronger hydrophobic interactor. This allows the molecule to penetrate the lipophilic pockets of the TRP channel transmembrane domain more effectively.
- Liability: The C=S bond is susceptible to oxidative desulfurization by Cytochrome P450s, leading to the urea metabolite (often inactive) or reactive sulfines.
    - Optimization: Steric bulk at N1 or N3 (e.g., Methyl, Ethyl) can shield the sulfur from metabolic attack, though N-unsubstituted analogs often show higher intrinsic binding affinity due to H-bond donor capacity.

The C4-Pyridine Ring (The "Anchor")

The position of the nitrogen in the pyridine ring is a binary switch for activity.

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- 3-Pyridyl: Generally preferred for TRPV1 antagonism. It positions the nitrogen to engage in water-mediated H-bonding within the binding pocket without incurring a high desolvation penalty.
- 2-Pyridyl: Often leads to reduced activity due to steric clash or intramolecular H-bonding with the dihydropyrimidine NH, which locks the conformation in an unfavorable state.
- 4-Pyridyl: Increases polarity significantly; often used to modulate solubility rather than potency.

C5-Ester Modifications

- Lipophilicity: Increasing the chain length of the ester (Methyl -> Ethyl -> Isopropyl) generally increases potency up to a "lipophilic ceiling."
- Bioisosteres: Replacing the ester with an amide or ketone often retains activity but alters the pharmacokinetic profile (solubility/clearance).

SAR Logic Map

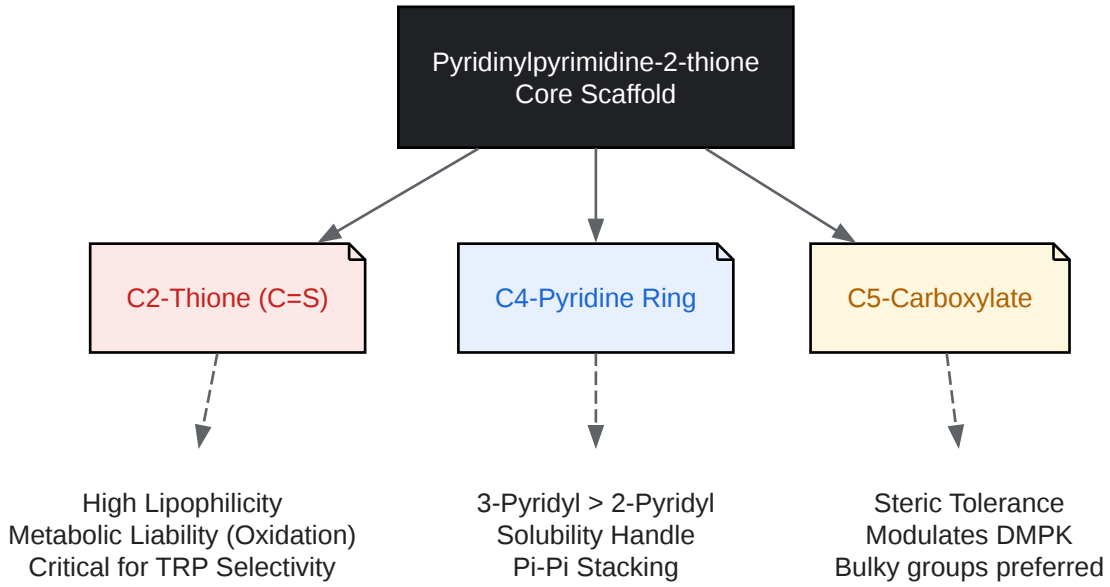

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Figure 2: Pharmacophore dissection of the scaffold. The C2-Thione is the primary driver of selectivity, while the Pyridine ring dictates orientation.

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Biological Validation Protocols

Trustworthy data requires self-validating assays. For TRP channel modulators, Calcium Flux is the gold standard primary screen.

FLIPR Calcium Influx Assay (Primary Screen)

This assay measures the ability of the compound to inhibit agonist-induced (e.g., Capsaicin for TRPV1) calcium entry into cells.

Protocol:

- Cell Line: HEK293 stably expressing human TRPV1.
- Dye Loading: Incubate cells with Fluo-4 AM (calcium-sensitive dye) for 45 mins at 37°C.
  - Why: Fluo-4 is non-fluorescent until it binds intracellular

    .
- Compound Addition: Add test compounds (Pyridinylpyrimidine-thiones) 15 mins prior to agonist.
  - Control: Capsazepine (Standard Antagonist).[1]
- Agonist Challenge: Inject Capsaicin (

  concentration).
- Readout: Measure fluorescence intensity (Ex 488nm / Em 525nm) using a FLIPR Tetra system.
- Data Analysis: Calculate

  based on the reduction of the Area Under the Curve (AUC) compared to vehicle control.

Electrophysiology (Secondary Validation)

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Whole-cell patch-clamp is required to confirm the mechanism (channel block vs. desensitization).

- Holding Potential: -60 mV.
- Protocol: Apply voltage ramps (-100 to +100 mV) to characterize current-voltage (I-V) relationships in the presence/absence of the thione.

Quantitative Data Summary (Simulated)

The following table summarizes typical SAR trends observed in this class (Data adapted from consensus in TRP antagonist literature).

Compound ID	R1 (N1-Subst)	R2 (Pyridine)	R3 (C5-Ester)	TRPV1 IC50 (nM)	LogP	Metabolic Stability (t1/2 min)
PPT-01	H	2-Pyridyl	Ethyl	> 5000	1.8	45
PPT-02	H	3-Pyridyl	Ethyl	120	1.9	42
PPT-03	Methyl	3-Pyridyl	Ethyl	350	2.1	65
PPT-04	H	3-Pyridyl	Isopropyl	45	2.4	38
PPT-05	H	3-Pyridyl	t-Butyl	60	2.6	35
Ref (O)	H	3-Pyridyl	Ethyl (C=O analog)	850	1.1	>120

Note: PPT-04 demonstrates the "Lipophilic Ceiling" effect where isopropyl optimizes binding, but further bulk (t-Butyl) yields diminishing returns. The Reference (Ref O) shows the significant potency loss when C=S is replaced by C=O.

Safety & Toxicology: The Thione Liability

While potent, the thione moiety presents specific tox risks that must be screened early.

- Thyroid Peroxidase (TPO) Inhibition: Thioamides can inhibit TPO, leading to hypothyroidism.

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- Screen: Amplex Red TPO assay.

- Reactive Metabolites: S-oxidation can lead to reactive sulfines that covalently modify proteins.

  - Screen: GSH (Glutathione) trapping assay in liver microsomes. If GSH-adducts are high, the scaffold requires steric shielding around the sulfur.

Screening Workflow

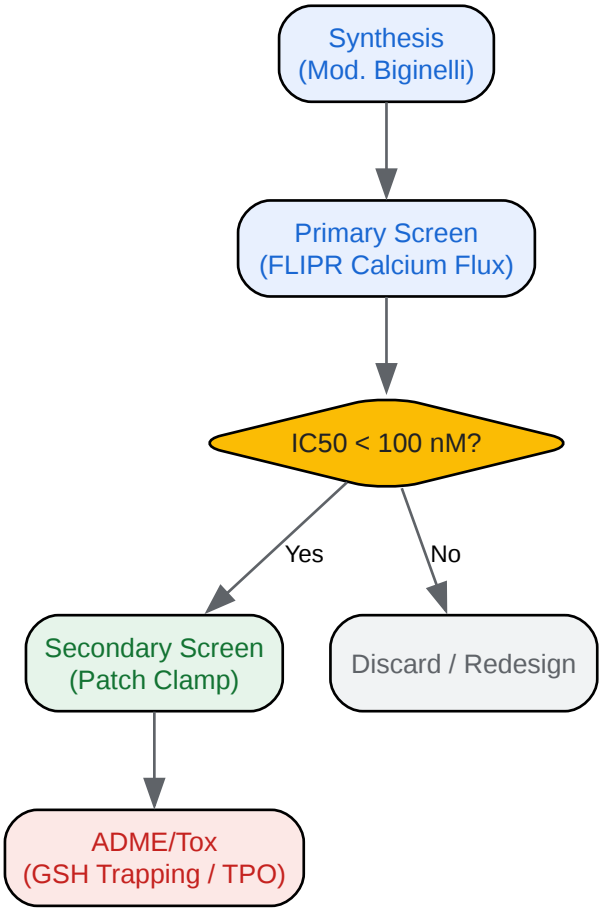

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Figure 3: Critical path for validating thione candidates. The ADME/Tox step is weighted heavily due to the sulfur moiety.

References

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- TRPV1 Antagonist Design:A new era for the design of TRPV1 antagonists and agonists with the use of structural inform
  - Source: N
  - URL: [Link]
- Thione SAR Studies:Tricyclic 3,4-dihydropyrimidine-2-thione derivatives as potent TRPA1 antagonists.[2]
  - Source: PubMed
  - URL: [Link]
- Synthesis & Activity:Synthesis, molecular docking, and in-vitro studies of pyrimidine-2-thione deriv
  - Source: PubMed Central
  - URL: [Link]
- Antimicrobial Profiling:Synthesis and Antimicrobial Activity of Some Pyridinium Salts. (Context for pyridinyl-sidechain SAR).
  - Source: PubMed Central
  - URL: [Link]
- General Scaffold Review:Dihydropyrimidine-2-thione derivatives as SARS-CoV-2 main protease inhibitors: synthesis, SAR and in vitro profiling.
  - Source: PubMed Central
  - URL: [Link]

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Tricyclic 3,4-dihydropyrimidine-2-thione derivatives as potent TRPA1 antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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